

# Application Note: Quantification of $\Delta^2$ -Ceftazidime in Injectable Ceftazidime Formulations

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## Compound of Interest

Compound Name: *delta-2-Ceftazidime*

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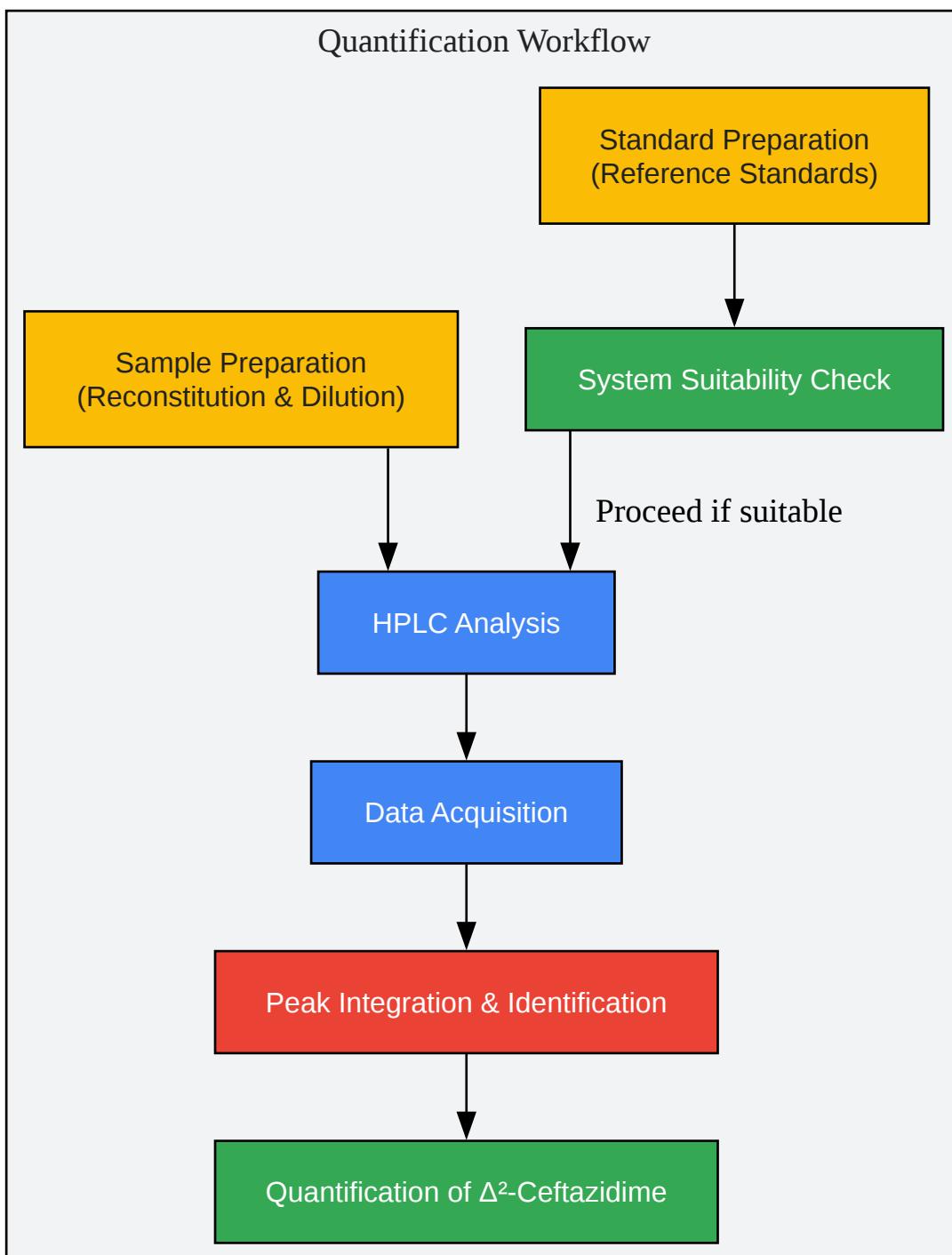
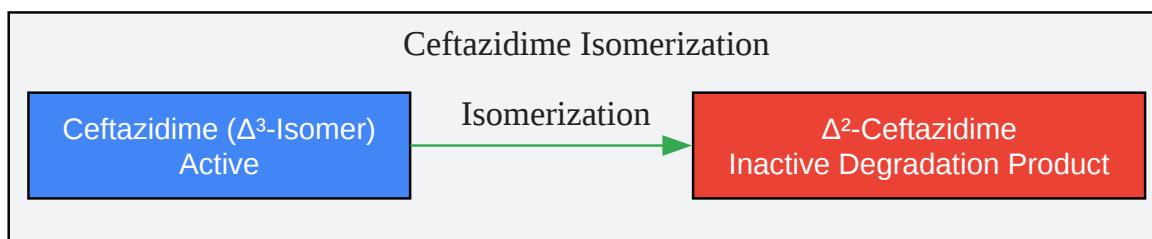
## Introduction

Ceftazidime is a third-generation cephalosporin antibiotic widely used for treating various bacterial infections.<sup>[1][2]</sup> The stability of ceftazidime in aqueous solutions is a critical concern, as it can degrade into several products, compromising its efficacy and safety.<sup>[3][4][5][6]</sup> One of the primary degradation products is the  $\Delta^2$ -ceftazidime isomer, an inactive diastereoisomer formed by the migration of the double bond in the dihydrothiazine ring of the cepham nucleus.<sup>[7][8]</sup> The formation of this inactive isomer reduces the potency of the drug. Therefore, a robust and validated analytical method for the quantification of  $\Delta^2$ -ceftazidime in injectable ceftazidime formulations is essential for quality control and stability studies.

This application note provides a detailed protocol for the quantification of  $\Delta^2$ -ceftazidime using High-Performance Liquid Chromatography (HPLC), a widely accepted and reliable technique for this purpose.<sup>[7][8][9][10]</sup>

## Chemical Relationship

The isomerization of the active  $\Delta^3$ -ceftazidime to the inactive  $\Delta^2$ -ceftazidime is a key degradation pathway.<sup>[8]</sup> This transformation involves the rearrangement of the double bond within the cepham nucleus.



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